

An In-depth Technical Guide to Acethion and its Acid Metabolite

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Compound of Interest

Compound Name: Acethion

Cat. No.: B1207489

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Abstract

Acethion is an organophosphate insecticide that has been utilized for the control of various insect pests. This technical guide provides a comprehensive overview of **Acethion** and its primary acid metabolite, **Acethion** acid. It delves into their chemical identities, physicochemical properties, mechanisms of action, metabolic pathways, and toxicological profiles. Detailed experimental protocols for the analysis of **Acethion** and the assessment of its biological activity are also presented. This document aims to serve as a critical resource for researchers and professionals engaged in the study and development of insecticides and related compounds.

Chemical Identification and Synonyms

This guide addresses two distinct but related chemical entities: **Acethion**, the active insecticide, and **Acethion** acid, a potential metabolite.

Acethion

- IUPAC Name: S-(ethoxycarbonylmethyl) O,O-diethyl phosphorodithioate[1]
- CAS Number: 919-54-0[2][3][4][5]
- Synonyms: **Acethione**, Azethion, ENT 25650, Ethoxyphas, Ethoxyphos, Hercules 4580, Prothion, O,O-Diethyl S-carboethoxymethyl dithiophosphate, O,O-Diethyl S-

carboethoxymethyl phosphorodithioate, Phosphorodithioic acid, O,O-diethyl ester, S-ester with ethyl mercaptoacetate[6]

Acethion acid

- IUPAC Name: 2-diethoxyphosphinothioylsulfanylacetic acid[7]
- CAS Number: 20819-59-4[7]
- Synonyms: O,O-Diethyl S-carboxymethyl phosphorodithioate, BRN 4744077, Phosphorodithioic acid, O,O-diethyl ester, S-ester with mercaptoacetate[7]

Physicochemical Properties

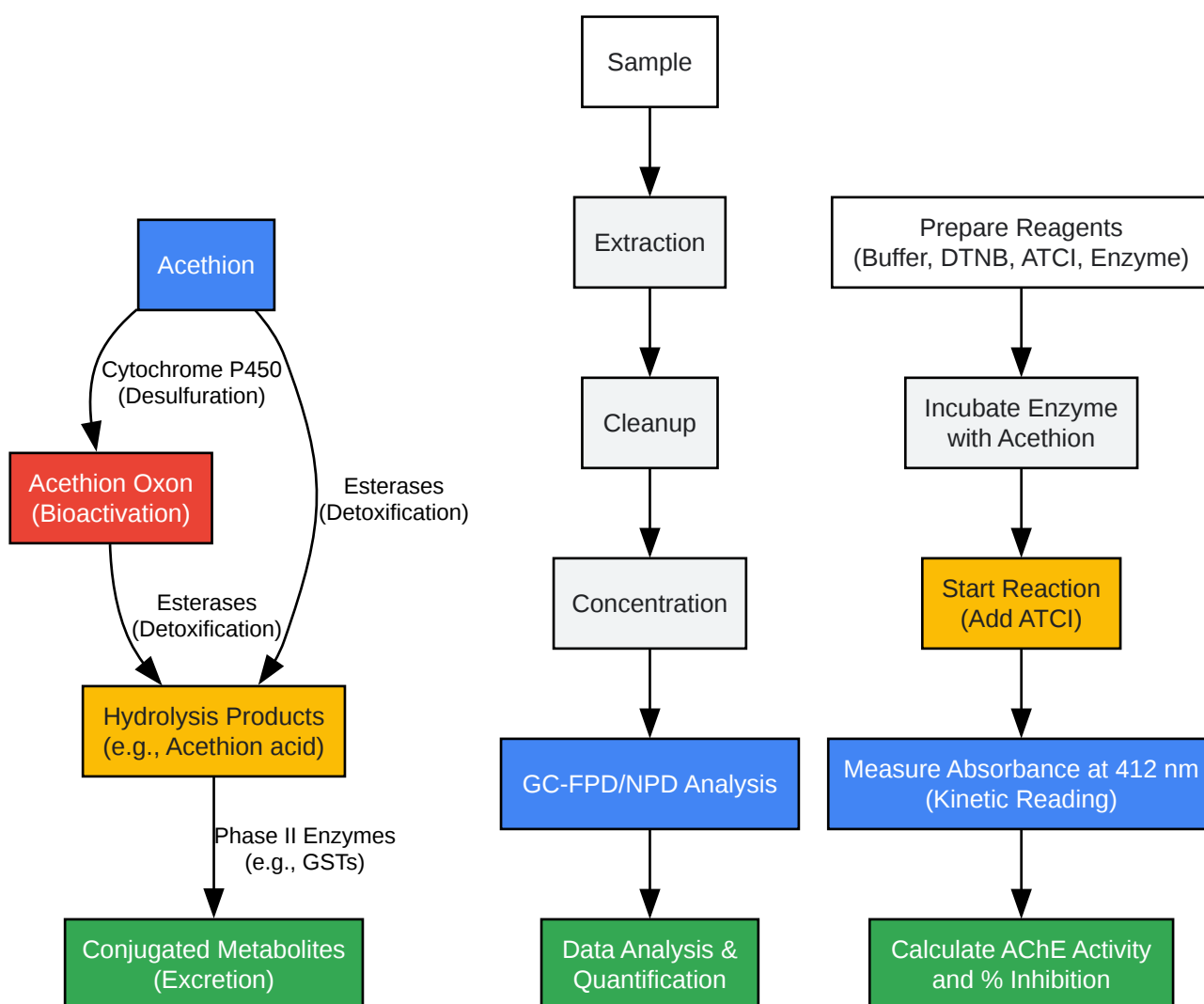
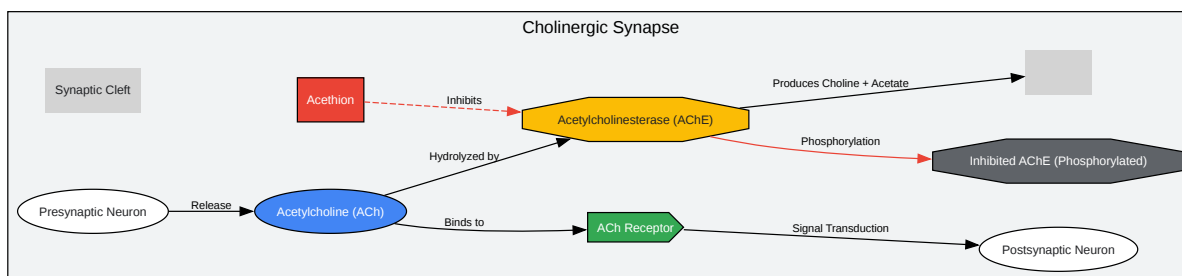
A summary of the key physicochemical properties of **Acethion** and **Acethion acid** is presented below. This data is crucial for understanding their environmental fate, transport, and biological interactions.

Property	Acethion (CAS 919-54-0)	Acethion acid (CAS 20819-59-4)
Molecular Formula	C8H17O4PS2	C6H13O4PS2
Molecular Weight	272.32 g/mol [2][4]	244.3 g/mol [7]
Physical State	Liquid[6]	-
Boiling Point	137 °C at 1.5 Torr[3]	-
Density	1.1800 g/cm ³ [3]	1.35 g/cm ³
Vapor Pressure	0.000534 mm Hg[6]	-
Water Solubility	Moderately soluble[8]	-
XLogP3-AA	-	2[7]

Mechanism of Action: Acetylcholinesterase Inhibition

The primary mechanism of toxicity for **Acethion**, like other organophosphate insecticides, is the inhibition of the enzyme acetylcholinesterase (AChE). AChE is critical for the termination of nerve impulses at cholinergic synapses by hydrolyzing the neurotransmitter acetylcholine.

The inhibition of AChE by **Acethion** leads to an accumulation of acetylcholine in the synaptic cleft. This results in continuous stimulation of cholinergic receptors, leading to a state of hyperexcitation, paralysis, and ultimately, the death of the insect. The process involves the phosphorylation of a serine residue within the active site of the AChE enzyme by the organophosphate.



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